Application Notes & Protocols: Piperidine-1-sulfonyl Chloride as a Versatile Sulfonylating Agent

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Compound of Interest

Compound Name:	*Piperidine-1-sulfonyl Chloride*
CAS No.:	*35856-62-3*
Cat. No.:	*B1589436*

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Abstract

Piperidine-1-sulfonyl chloride is a pivotal reagent in modern organic synthesis, primarily utilized for the introduction of the piperidinylsulfonyl group onto various nucleophiles. This functional group is a key structural motif in numerous pharmacologically active compounds, contributing to modified solubility, bioavailability, and target-binding affinity.[1] This guide provides an in-depth exploration of **Piperidine-1-sulfonyl chloride**, detailing its physicochemical properties, safety protocols, and its application in the synthesis of sulfonamides and sulfonate esters. The protocols herein are designed for researchers, scientists, and drug development professionals, emphasizing mechanistic understanding, procedural robustness, and safety.

Physicochemical Properties & Safety

A thorough understanding of a reagent's properties and hazards is the foundation of safe and successful experimentation. **Piperidine-1-sulfonyl chloride** is a reactive compound that must be handled with appropriate care.[2]

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1.1. Properties

Property	Value	Source
CAS Number	35856-62-3	[2][3]
Molecular Formula	$C_5H_{10}ClNO_2S$	[2][3]
Molecular Weight	183.66 g/mol	[2][4]
Appearance	Liquid	[5]
Density	1.308 g/mL at 25 °C	
Refractive Index	n20/D 1.494	
Chemical Stability	Moisture sensitive	[6]

1.2. Safety & Handling

Piperidine-1-sulfonyl chloride is classified as a corrosive substance that causes severe skin burns and eye damage.[2][7][8] Strict adherence to safety protocols is mandatory.

- Engineering Controls: Always handle this reagent within a certified chemical fume hood to avoid inhalation of vapors.[3]
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile), a lab coat, and chemical safety goggles or a face shield.[7]
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist.[7] It is sensitive to moisture and should be handled under an inert atmosphere (e.g., Nitrogen or Argon) where possible.[6]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[3][8] Refrigeration is recommended.[3] Store locked up and away from incompatible materials such as oxidizing agents.[3]
- First Aid:

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- Skin Contact: Immediately remove all contaminated clothing and rinse the skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[7]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[7]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[7]
- Inhalation: Remove to fresh air and keep at rest in a position comfortable for breathing. Seek immediate medical attention.[7]

- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and national regulations.[7]

Core Application: Synthesis of N-Substituted Piperidine-1-sulfonamides

The reaction between **piperidine-1-sulfonyl chloride** and primary or secondary amines is the most common method for synthesizing N-substituted piperidine-1-sulfonamides.[9] This reaction is a cornerstone in medicinal chemistry for creating diverse compound libraries for drug discovery.[1][10]

2.1. Mechanistic Rationale

The reaction proceeds via a classical nucleophilic acyl substitution mechanism at the sulfur center. The nitrogen atom of the amine acts as the nucleophile, attacking the electrophilic sulfur atom of the sulfonyl chloride. This is followed by the departure of the chloride leaving group. The hydrochloric acid (HCl) generated as a byproduct is neutralized by a stoichiometric amount of a non-nucleophilic base, such as triethylamine (TEA) or pyridine, to drive the reaction to completion and prevent the protonation of the starting amine.

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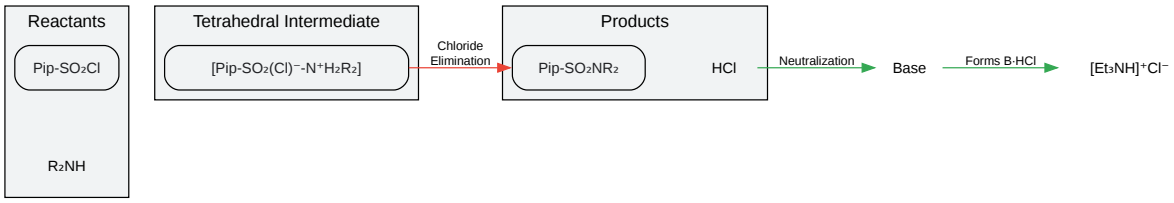

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Caption: Mechanism of Sulfonamide Formation.

2.2. General Protocol for Sulfonamide Synthesis

This protocol provides a general procedure for the reaction of an amine with **piperidine-1-sulfonyl chloride**. The scale and reaction times may need to be optimized for specific substrates.

Materials:

- **Piperidine-1-sulfonyl chloride**
- Primary or secondary amine (1.0 eq)
- Anhydrous Dichloromethane (DCM) or Acetonitrile (MeCN)
- Triethylamine (TEA) or Pyridine (1.2 - 1.5 eq)
- Round-bottom flask, magnetic stirrer, inert atmosphere setup (N_2 or Ar)
- Standard work-up and purification reagents (water, brine, Na_2SO_4, silica gel)

Procedure:

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- Setup: Under an inert atmosphere, dissolve the amine (1.0 eq) and triethylamine (1.2 eq) in anhydrous DCM in a round-bottom flask equipped with a magnetic stir bar.
- Cooling: Cool the solution to 0 °C using an ice-water bath. This is critical to control the initial exotherm of the reaction.
- Addition: Dissolve **piperidine-1-sulfonyl chloride** (1.0-1.1 eq) in a minimal amount of anhydrous DCM and add it dropwise to the cooled amine solution over 10-15 minutes.
- Reaction: Allow the reaction mixture to slowly warm to room temperature and stir for 2-16 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Quenching: Upon completion, quench the reaction by adding deionized water.
- Extraction: Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer sequentially with 1M HCl (to remove excess TEA), saturated aqueous $NaHCO_3$ (to remove any remaining acid), and finally with brine.
- Drying & Concentration: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by silica gel column chromatography to afford the desired N-substituted piperidine-1-sulfonamide.[9][11]

2.3. Substrate Scope & Representative Yields

Piperidine-1-sulfonyl chloride is effective with a wide range of amines, though reactivity can be influenced by sterics and electronics.

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Amine Substrate	Product Type	Typical Yield	Notes
Aniline	Aromatic Sulfonamide	High (80-95%)	Generally clean and efficient reactions.[12]
Benzylamine	Aliphatic Sulfonamide	High (85-98%)	Very reactive, often complete in a few hours.[13]
Morpholine	Heterocyclic Sulfonamide	Excellent (>90%)	Secondary cyclic amines react readily.[9]
4-Aminopiperidine	Piperidine Sulfonamide	Good (60-80%)	Used to create complex piperidine-based scaffolds.[14][15]
tert-Butylamine	Sterically Hindered	Moderate	Requires longer reaction times or elevated temperatures.

Secondary Application: Synthesis of Piperidine-1-sulfonate Esters

Alcohols can be "activated" by converting their hydroxyl group, a poor leaving group, into a sulfonate ester, an excellent leaving group for subsequent nucleophilic substitution or elimination reactions.[14][16] **Piperidine-1-sulfonyl chloride** serves this purpose effectively.

3.1. Mechanistic Rationale

Similar to sulfonamide formation, the reaction begins with the nucleophilic attack of the alcohol's oxygen on the electrophilic sulfur atom. A base is required to deprotonate the resulting oxonium intermediate, yielding the final sulfonate ester and the base's hydrochloride salt. The stereochemistry at the alcohol's carbon center is retained during this process as the C-O bond is not broken.[16][17]

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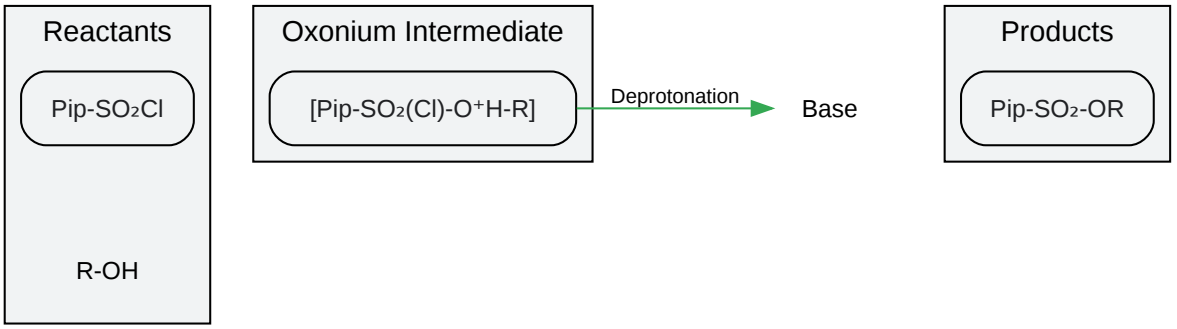

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Caption: Mechanism of Sulfonate Ester Formation.

3.2. General Protocol for Sulfonate Ester Synthesis

Materials:

- **Piperidine-1-sulfonyl chloride** (1.1 eq)
- Primary or secondary alcohol (1.0 eq)
- Anhydrous Dichloromethane (DCM)
- Anhydrous Pyridine or TEA (1.5 eq)
- Inert atmosphere setup (N_2 or Ar)

Procedure:

- Setup: Under an inert atmosphere, dissolve the alcohol (1.0 eq) in anhydrous DCM.
- Cooling: Cool the solution to 0 °C in an ice-water bath.
- Base Addition: Add anhydrous pyridine (1.5 eq) to the cooled solution.
- Reagent Addition: Add **piperidine-1-sulfonyl chloride** (1.1 eq) portion-wise, ensuring the temperature remains below 5 °C.

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- Reaction: Stir the mixture at 0 °C for 1-4 hours, then allow it to warm to room temperature and stir overnight. Monitor reaction progress by TLC.
- Work-up: Pour the reaction mixture into cold 1M HCl solution and extract with DCM.
- Washing: Wash the organic layer sequentially with saturated aqueous $NaHCO_3$ and brine.
- Drying & Concentration: Dry the organic layer over anhydrous $MgSO_4$ or Na_2SO_4, filter, and concentrate under reduced pressure.
- Purification: The crude sulfonate ester is often used directly in the next step due to potential instability. If necessary, it can be purified by rapid silica gel chromatography using a non-polar eluent system.

Synthesis of **Piperidine-1-sulfonyl Chloride**

For laboratories requiring large quantities, **Piperidine-1-sulfonyl chloride** can be synthesized from readily available starting materials.[18]

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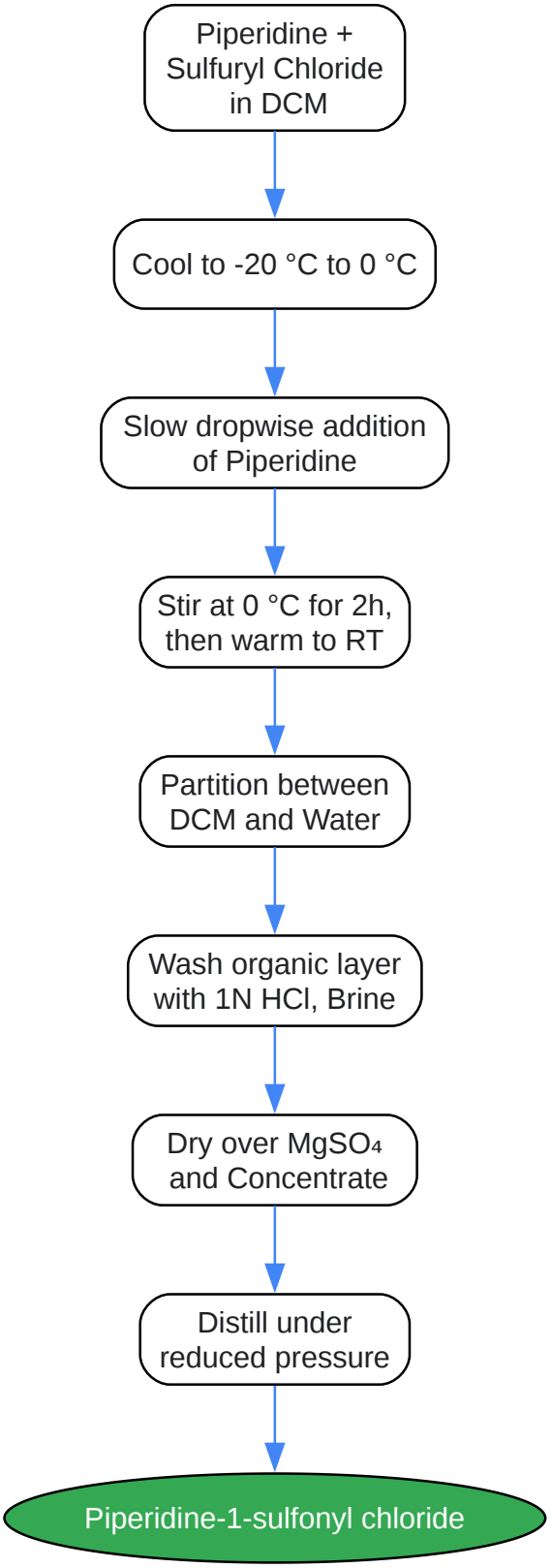

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Caption: Workflow for Synthesis of the Title Reagent.

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Protocol:

- In a three-necked flask equipped with a dropping funnel and thermometer under an inert atmosphere, prepare a solution of sulfuryl chloride (1.0 eq) in anhydrous DCM.[4][19]
- Cool the solution to between -20 °C and 0 °C.[4]
- Prepare a solution of piperidine (2.0 eq) in anhydrous DCM. Note: Some procedures use an additional base like triethylamine (1.5 eq relative to piperidine) to scavenge HCl, which reduces the required amount of piperidine.[19]
- Add the piperidine solution dropwise to the stirred sulfuryl chloride solution, maintaining the internal temperature below 5 °C.[19]
- After the addition is complete, stir the mixture at 0 °C for 2 hours, then allow it to warm to room temperature.[4]
- Partition the reaction mixture between DCM and water. Separate the organic layer.[4]
- Wash the organic layer with 1N HCl, followed by brine, then dry over anhydrous magnesium sulfate.[4]
- Filter and concentrate the solvent under reduced pressure.
- Purify the resulting residue by vacuum distillation to yield **Piperidine-1-sulfonyl chloride** as an oil.[4]

References

- Benchchem. (n.d.). The Strategic Use of N-(Trimethylsilyl)methanesulfonamide for the Synthesis of N-Substituted Sulfonamides: A Detailed Guide for.
- Chemsrc. (2025). **Piperidine-1-sulfonyl chloride** | CAS#:35856-62-3.
- Benchchem. (n.d.). 4-Ethyl**piperidine-1-sulfonyl chloride**|RUO.
- Al-Masoudi, et al. (n.d.). Design, synthesis, and molecular docking studies of N-substituted sulfonamides as potential anticancer therapeutics. PMC - NIH.
- Fisher Scientific. (2024). **Piperidine-1-sulfonyl chloride** - SAFETY DATA SHEET.
- Scribd. (n.d.). N-Substituted Sulfonamide Synthesis | PDF.
- PubChem - NIH. (n.d.). **Piperidine-1-sulfonyl chloride** | C5H10ClNO2S | CID 11298344.
- Organic Chemistry Portal. (n.d.). Sulfonamide synthesis by S-N coupling.

© 2026 BenchChem. All rights reserved.

- ChemicalBook. (2025). **PIPERIDINE-1-SULFONYL CHLORIDE** | 35856-62-3.
- Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing). (n.d.). Use of piperidine-1-sulphenyl chloride as a sulphur-transfer reagent in reactions with diamines: the preparation of sulphur–nitrogen heterocycles.
- Smolecule. (n.d.). Buy 4-(Piperizin-1-ylsulfonyl)piperidine hydrochloride | 1365988-25-5.
- PMC - NIH. (2023). Novel Sulfonamide Derivatives Containing a Piperidine Moiety as New Bactericide Leads for Managing Plant Bacterial Diseases.
- SpringerLink. (2025). Synthesis of sulfonamide and their synthetic and therapeutic applications: Recent advances.
- PMC - NIH. (n.d.). Preparation of sulfonamides from N-silylamines.
- MDPI. (n.d.). Synthesis of Novel Sulfonamide Derivatives Featuring 1-(Methylsulfonyl)-4-(2,3,4-Trimethoxybenzyl)Piperazine Core Structures.
- Capot Chemical Co., Ltd. (n.d.). MSDS of 4-methyl**piperidine-1-sulfonyl chloride**.
- Fisher Scientific. (2024). SAFETY DATA SHEET - **Piperidine-1-sulfonyl chloride**.
- CHEMISTRY & BIOLOGY INTERFACE. (2018). Recent advances in synthesis of sulfonamides: A review.
- Benchchem. (n.d.). Synthesis routes of **Piperidine-1-sulfonyl Chloride**.
- NIH. (2023). One-Pot Synthesis of Sulfonamides from Unactivated Acids and Amines via Aromatic Decarboxylative Halosulfonylation.
- Benchchem. (n.d.). **Piperidine-1-sulfonyl Chloride** | 35856-62-3.
- Chemchart. (n.d.). **Piperidine-1-sulfonyl Chloride** (35856-62-3).
- Oakwood Chemical. (n.d.). **Piperidine-1-sulfonyl chloride**, min 96%, 10 grams.
- Guidechem. (n.d.). **PIPERIDINE-1-SULFONYL CHLORIDE** 35856-62-3 wiki.
- Sigma-Aldrich. (n.d.). **Piperidine-1-sulfonyl chloride** 96 35856-62-3.
- Organic Chemistry Tutor. (2023). Sulfonate Esters: Activation of Alcohols with Sulfonyl Chlorides. YouTube.
- Organic Chemistry Portal. (n.d.). Piperidine synthesis.
- Baxendale Group. (n.d.). Preparation of arylsulfonyl chlorides by chlorosulfonylation of in situ generated diazonium salts using a continuous flow reactor.
- Thermo Scientific Chemicals. (n.d.). **Piperidine-1-sulfonyl chloride**, 97% 1 g.
- ResearchGate. (2025). Convenient synthesis of sulfonamides from amines and p-toluene sulfonyl chloride mediated by crosslinked poly(4-vinylpyridine).
- Sigma-Aldrich. (n.d.). **Piperidine-1-sulfonyl chloride** 96.
- Google Patents. (n.d.). US20080051579A1 - Process for resolving chiral piperidine alcohol and process for synthesis of pyrazolo[1,5-a] pyrimidine derivatives using same.
- IJNRD. (2023). Piperidine Unveiled: A Comprehensive Exploration of Structure, Applications, and Pharmacological Significance.
- Common Organic Chemistry. (n.d.). Alcohol to Chloride - Sulfonyl Chlorides (R-SO2Cl).

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- ResearchGate. (n.d.). Condition optimizations of sulfonamide formation using piperidine....
- Sigma-Aldrich. (n.d.). **Piperidine-1-sulfonyl chloride** 96 35856-62-3.
- Wikipedia. (n.d.). Piperidine.
- The Organic Chemist. (2021). Sulfonyl Chlorides. YouTube.
- ResearchGate. (n.d.). Proposed mechanism of sulfonylation with sulfonyl chlorides..

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Sources

- 1. researchgate.net [researchgate.net]
- 2. Piperidine-1-sulfonyl chloride | C5H10ClNO2S | CID 11298344 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Piperidine-1-sulfonyl chloride | CAS#:35856-62-3 | Chemsrc [chemsrc.com]
- 4. Synthesis routes of Piperidine-1-sulfonyl Chloride [benchchem.com]
- 5. Piperidine-1-sulfonyl chloride 96 35856-62-3 [sigmaaldrich.com]
- 6. fishersci.fr [fishersci.fr]
- 7. fishersci.com [fishersci.com]
- 8. Page loading... [wap.guidechem.com]
- 9. Preparation of sulfonamides from N-silylamines - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Design, synthesis, and molecular docking studies of N-substituted sulfonamides as potential anticancer therapeutics - PMC [pmc.ncbi.nlm.nih.gov]
- 11. benchchem.com [benchchem.com]
- 12. cbijournal.com [cbijournal.com]
- 13. scribd.com [scribd.com]
- 14. 4-Ethylpiperidine-1-sulfonyl chloride|RUO [benchchem.com]
- 15. Novel Sulfonamide Derivatives Containing a Piperidine Moiety as New Bactericide Leads for Managing Plant Bacterial Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 16. m.youtube.com [m.youtube.com]

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- 17. youtube.com [youtube.com]
- 18. Piperidine-1-sulfonyl Chloride (35856-62-3) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart [chemchart.com]
- 19. PIPERIDINE-1-SULFONYL CHLORIDE | 35856-62-3 [chemicalbook.com]
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